

N-Boc-undecane-1,11-diamine molecular weight and formula

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Compound of Interest

Compound Name: *N-Boc-undecane-1,11-diamine*

Cat. No.: *B2765991*

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An In-depth Technical Guide to **N-Boc-undecane-1,11-diamine**

This guide provides detailed information on the chemical properties of **N-Boc-undecane-1,11-diamine**, a bifunctional linker commonly used in chemical synthesis, particularly in the development of PROTACs (Proteolysis Targeting Chimeras) and other molecular conjugates.

Chemical Properties

N-Boc-undecane-1,11-diamine, also known as tert-butyl (11-aminoundecyl)carbamate, is an alkane chain featuring a terminal primary amine and a Boc-protected amine group.^[1] The presence of these two functional groups allows for sequential and controlled conjugation to other molecules. The primary amine is reactive with entities such as carboxylic acids, activated NHS esters, and carbonyls.^[1] The Boc (tert-butoxycarbonyl) protecting group can be removed under mild acidic conditions to reveal a second primary amine, enabling further chemical modification.^[1]

Quantitative Data

The key quantitative properties of **N-Boc-undecane-1,11-diamine** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₃₄ N ₂ O ₂	[2]
Molecular Weight	286.45 g/mol	[1][2]

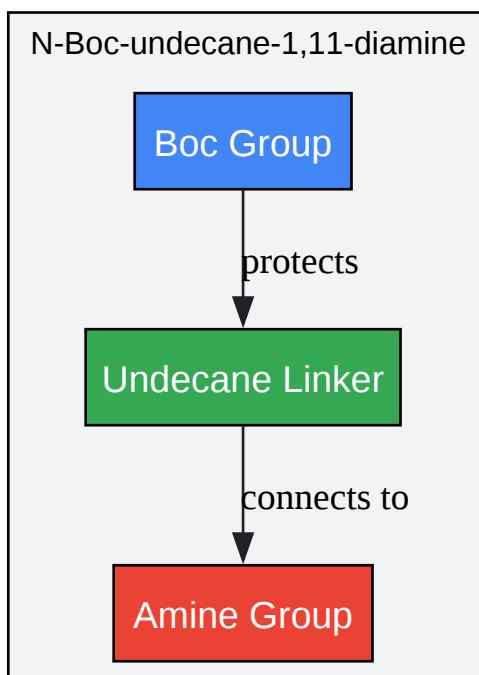
Experimental Protocols

Detailed experimental protocols for the use of **N-Boc-undecane-1,11-diamine** are highly specific to the intended application and are typically developed by the research team. As such, specific, universally applicable protocols are not available. However, a general workflow for its use in the synthesis of a hypothetical molecule, such as a PROTAC, is outlined in the diagram below.

Visualizations

The following diagrams illustrate the molecular structure and a potential experimental workflow involving **N-Boc-undecane-1,11-diamine**.

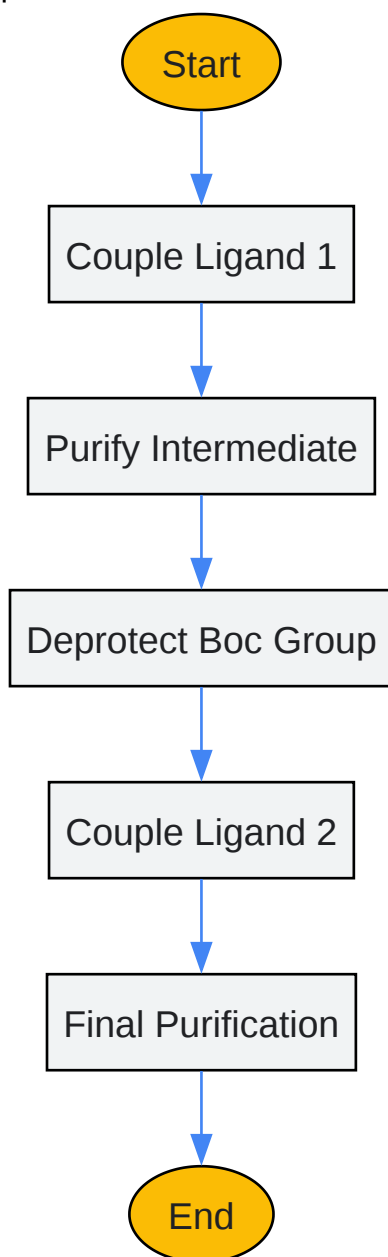
Logical Diagram of N-Boc-undecane-1,11-diamine Components



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Caption: Molecular components of **N-Boc-undecane-1,11-diamine**.

Hypothetical Experimental Workflow for PROTAC Synthesis



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Caption: A generalized workflow for synthesizing a PROTAC.

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References

- 1. medchemexpress.com [medchemexpress.com]
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